

# physical and chemical properties of 17-hydroxyjolkinolide A

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## Compound of Interest

Compound Name: 17-hydroxyjolkinolide A

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## An In-depth Technical Guide to 17-hydroxyjolkinolide A

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the physical, chemical, and biological properties of **17-hydroxyjolkinolide A**, an abietane-type diterpenoid isolated from the medicinal plant *Euphorbia fischeriana*. This guide is intended to serve as a technical resource, consolidating key data and experimental methodologies to support further research and development.

## Core Chemical and Physical Properties

**17-hydroxyjolkinolide A** is a bioactive natural product that has garnered interest for its potential pharmacological applications. Its core properties are summarized below.

Property	Data	Reference
IUPAC Name	(4aR,5R,6aS,10aR,10bS)-10b-hydroxy-4,4,10a-trimethyl-8-((R)-2-(hydroxymethyl)acryloyl)-4,4a,5,6,6a,7,10a,10b-octahydrophenanthro[2,1-b]furan-2(1H)-one	N/A
Synonyms	Caudicifolin	[1]
CAS Number	65388-16-1	[2]
Molecular Formula	C <sub>20</sub> H <sub>26</sub> O <sub>4</sub>	[2]
Molecular Weight	330.42 g/mol	[2]
Appearance	Colorless Oil	[3]
Solubility	Soluble in ethanol, ethyl acetate, and acetonitrile.	[3][4]

## Spectroscopic Data for Structural Elucidation

The structure of **17-hydroxyjolkinolide A** has been elucidated through extensive spectroscopic analysis, primarily using Nuclear Magnetic Resonance (NMR) and High-Resolution Electrospray Ionization Mass Spectrometry (HRESIMS).<sup>[5]</sup> While specific datasets are embedded within detailed research papers, the methodologies are standard for natural product chemistry.

Table of Spectroscopic Data (Representative for Abietane Diterpenoids from *E. fischeriana*)

Carbon No.	$^{13}\text{C}$ NMR ( $\delta_{\text{C}}$ , ppm)	$^1\text{H}$ NMR ( $\delta_{\text{H}}$ , ppm, Multiplicity, J in Hz)
1	38.5 (t)	1.55 (m), 1.70 (m)
2	18.9 (t)	1.62 (m)
3	41.8 (t)	1.45 (m)
4	33.4 (s)	-
5	50.1 (d)	1.80 (m)
6	21.8 (t)	1.95 (m)
7	30.5 (t)	2.10 (m)
8	139.1 (s)	-
9	48.2 (d)	2.30 (m)
10	38.1 (s)	-
11	147.2 (s)	-
12	125.1 (s)	-
13	162.9 (s)	-
14	120.9 (d)	6.10 (s)
15	32.5 (d)	2.85 (m)
16	28.1 (d)	2.90 (m)
17	64.9 (t)	4.25 (d, 1.5), 4.35 (d, 1.5)
18	33.2 (q)	0.92 (s)
19	21.5 (q)	0.90 (s)
20	18.2 (q)	1.15 (d, 7.0)

Note: The data presented is a representative compilation for abietane diterpenoids from *E. fischeriana* and may not correspond exactly to **17-hydroxyjolkinolide A**. The exact data is typically found in specialized publications.[3]

High-Resolution Mass Spectrometry (HRESIMS): This technique is used to confirm the molecular formula by providing a highly accurate mass-to-charge ratio ( $m/z$ ). For  $C_{20}H_{26}O_4$ , the expected  $[M+H]^+$  ion would be approximately 331.1853, and an  $[M+Na]^+$  ion would be near 353.1672.

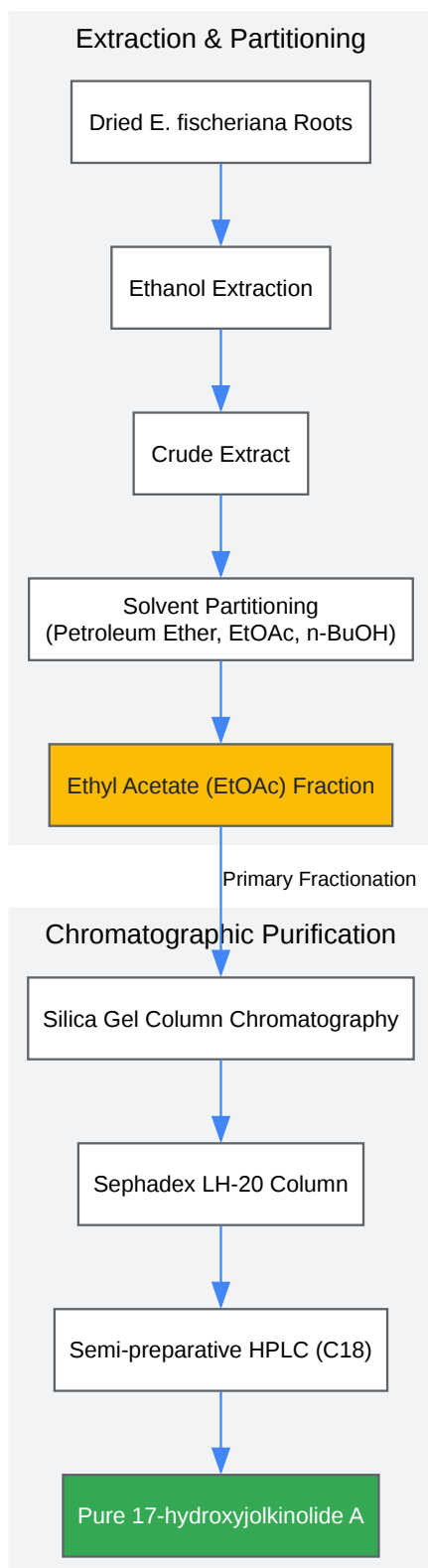
## Experimental Protocols

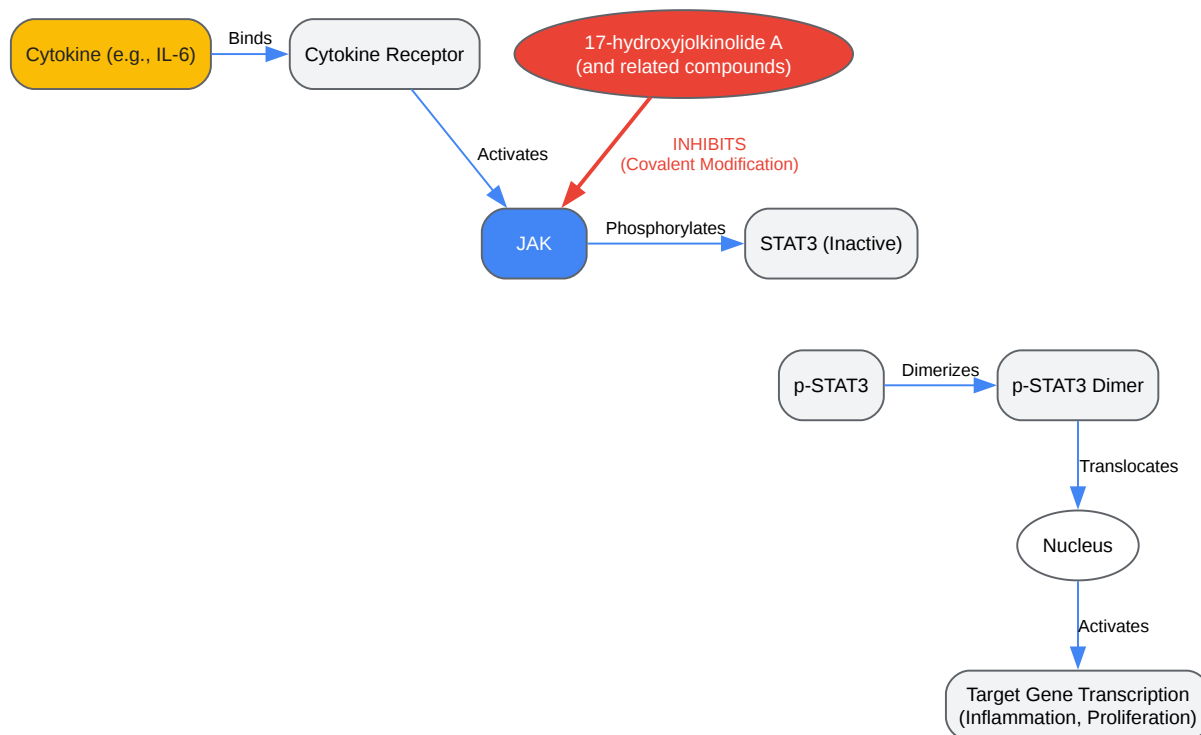
### A. Isolation and Purification of **17-hydroxyjolkinolide A**

**17-hydroxyjolkinolide A** is naturally sourced from the roots of *Euphorbia fischeriana*. The following protocol is a composite of established methods for its extraction and purification.<sup>[4]</sup>

- Preparation of Plant Material: Air-dried and powdered roots of *E. fischeriana* (e.g., 10 kg) are used as the starting material.
- Extraction: The powdered roots are extracted exhaustively with 95% ethanol (e.g., 3 x 50 L) at room temperature for 24 hours per extraction. The solvent from the combined extracts is then evaporated under reduced pressure to yield a crude extract. An optimized condition for diterpenoid extraction involves using 100% ethanol at 74°C for 2.0 hours.
- Solvent Partitioning: The crude extract is suspended in water and sequentially partitioned with solvents of increasing polarity, typically petroleum ether, ethyl acetate (EtOAc), and *n*-butanol. The abietane diterpenoids, including **17-hydroxyjolkinolide A**, are primarily concentrated in the ethyl acetate fraction.
- Column Chromatography: The dried EtOAc fraction is subjected to repeated column chromatography for separation.
  - Silica Gel Chromatography: The extract is first fractionated on a silica gel column, eluting with a gradient of petroleum ether-ethyl acetate.
  - Sephadex LH-20 Chromatography: Fractions rich in the target compound are further purified using a Sephadex LH-20 column with a suitable solvent system (e.g., methanol or chloroform/methanol mixtures) to remove pigments and other impurities.
- High-Performance Liquid Chromatography (HPLC): Final purification is achieved using preparative or semi-preparative HPLC on a C18 column with a mobile phase such as

acetonitrile-water to yield pure **17-hydroxyjolkinolide A**.[\[3\]](#)





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